

# (1-Bromoethyl)benzene-d3: A Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: (1-Bromoethyl)benzene-d3

Cat. No.: B1383048

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and potential applications of **(1-Bromoethyl)benzene-d3**. The content is intended for professionals in research and development who utilize stable isotope-labeled compounds. Information on the non-deuterated analog, (1-Bromoethyl)benzene, is included for a thorough toxicological and safety assessment, as specific data for the deuterated compound is limited.

## Compound Identification and Properties

**(1-Bromoethyl)benzene-d3** is the deuterium-labeled version of (1-Bromoethyl)benzene, where three hydrogen atoms on the ethyl group have been replaced with deuterium.<sup>[1][2]</sup> This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly in pharmacokinetic and metabolic studies.<sup>[3][4][5]</sup>

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of (1-Bromoethyl)benzene. The properties of **(1-Bromoethyl)benzene-d3** are expected to be very similar.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> D <sub>3</sub> Br	[1][2]
Molecular Weight	188.08 g/mol	[1][2]
CAS Number	23088-42-8	[1][2]
Appearance	Colorless to yellowish-brown liquid	[6][7]
Boiling Point	94 °C at 16 mmHg	[6][8]
Density	1.356 g/mL at 25 °C	[8][9]
Refractive Index	n <sub>20</sub> /D 1.56	[8]
Solubility	Soluble in alcohol, ether, and benzene. Insoluble in water.	[7][8][9][10]
Flash Point	82 °C (closed cup)	[9]
Melting Point/Freezing Point	-65 °C	[9]

## Safety and Hazard Information

As specific toxicity data for **(1-Bromoethyl)benzene-d3** is not available, the safety information for its non-deuterated counterpart, (1-Bromoethyl)benzene, should be strictly followed. This compound is classified as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[9][11][12][13] It is also a lachrymator, meaning it can cause tearing.[11][12]

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Data based on (1-Bromoethyl)benzene.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice. <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention. <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell. <a href="#">[9]</a> <a href="#">[12]</a>

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **(1-Bromoethyl)benzene-d3** and to ensure the safety of laboratory personnel.

## Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[11\]](#)[\[14\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[9\]](#)[\[11\]](#)
- Avoid breathing fumes, mist, spray, or vapors.[\[9\]](#)[\[11\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[11\]](#) No smoking.[\[11\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)[\[11\]](#)
- As a deuterated compound, it is important to protect it from moisture to prevent hydrogen-deuterium exchange, which could compromise its isotopic purity. Handle under an inert atmosphere (e.g., nitrogen or argon) when possible.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Keep the container upright to prevent leakage.[\[7\]](#)
- The compound is moisture-sensitive and light-sensitive; protect from these conditions during storage.[\[11\]](#)
- Store under an inert gas.[\[11\]](#)
- For long-term storage, refrigeration is recommended.[\[13\]](#)
- Incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[7\]](#)[\[11\]](#)[\[12\]](#)

## Experimental Protocols

Due to the limited availability of specific experimental protocols for **(1-Bromoethyl)benzene-d3**, the following section provides a representative methodology for a common application of such a stable isotope-labeled compound: its use as an internal standard in a quantitative analysis by Liquid Chromatography-Mass Spectrometry (LC-MS).

## Representative Protocol: Use as an Internal Standard in LC-MS Analysis

This protocol outlines the general steps for using **(1-Bromoethyl)benzene-d3** as an internal standard to quantify a target analyte (in this case, non-deuterated (1-Bromoethyl)benzene) in a sample matrix.

Objective: To accurately quantify the concentration of (1-Bromoethyl)benzene in a plasma sample.

Materials:

- **(1-Bromoethyl)benzene-d3** (Internal Standard)
- (1-Bromoethyl)benzene (Analyte Standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Control plasma

Procedure:

- Preparation of Stock Solutions:
  - Prepare a 1 mg/mL stock solution of (1-Bromoethyl)benzene in ACN.
  - Prepare a 1 mg/mL stock solution of **(1-Bromoethyl)benzene-d3** in ACN.
- Preparation of Calibration Standards and Quality Control Samples:

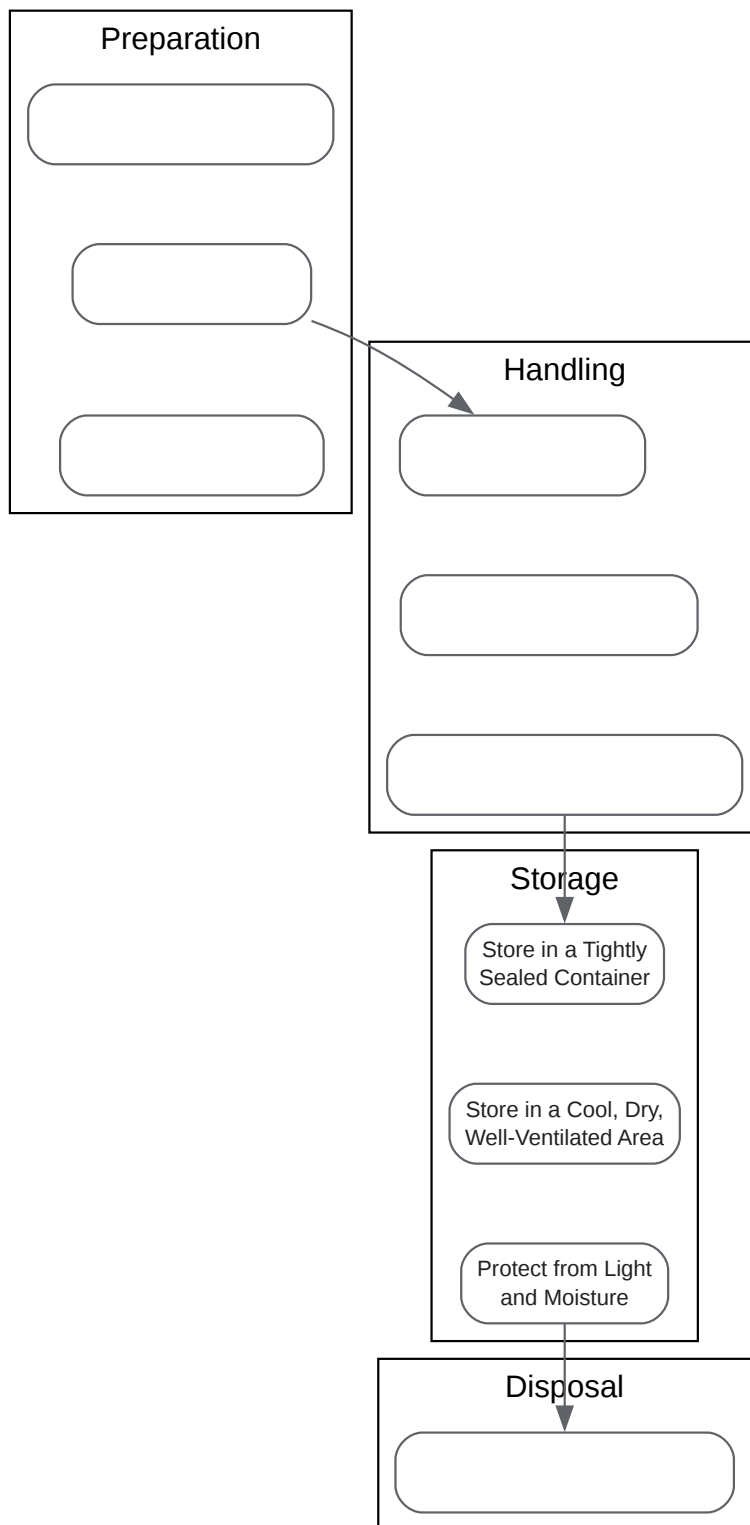
- Perform serial dilutions of the (1-Bromoethyl)benzene stock solution with control plasma to prepare calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations in a similar manner.
- Sample Preparation (Protein Precipitation):
  - To 100  $\mu$ L of each calibration standard, QC sample, and study sample, add 10  $\mu$ L of a working solution of **(1-Bromoethyl)benzene-d3** (e.g., 100 ng/mL in ACN).
  - Add 300  $\mu$ L of cold ACN to precipitate plasma proteins.
  - Vortex the samples for 1 minute.
  - Centrifuge at 10,000 x g for 10 minutes at 4 °C.
  - Transfer the supernatant to a new set of vials for LC-MS analysis.
- LC-MS Analysis:
  - Liquid Chromatography (LC) Conditions:
    - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m)
    - Mobile Phase A: 0.1% Formic acid in water
    - Mobile Phase B: 0.1% Formic acid in ACN
    - Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
    - Flow Rate: 0.3 mL/min
    - Injection Volume: 5  $\mu$ L
  - Mass Spectrometry (MS) Conditions:
    - Ionization Mode: Electrospray Ionization (ESI), Positive

- Detection Mode: Multiple Reaction Monitoring (MRM)
- Monitor the appropriate precursor-to-product ion transitions for both (1-Bromoethyl)benzene and **(1-Bromoethyl)benzene-d3**.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
  - Use the regression equation from the calibration curve to determine the concentration of (1-Bromoethyl)benzene in the QC and study samples.

## Visualizations

The following diagrams illustrate key concepts related to the handling and application of **(1-Bromoethyl)benzene-d3**.

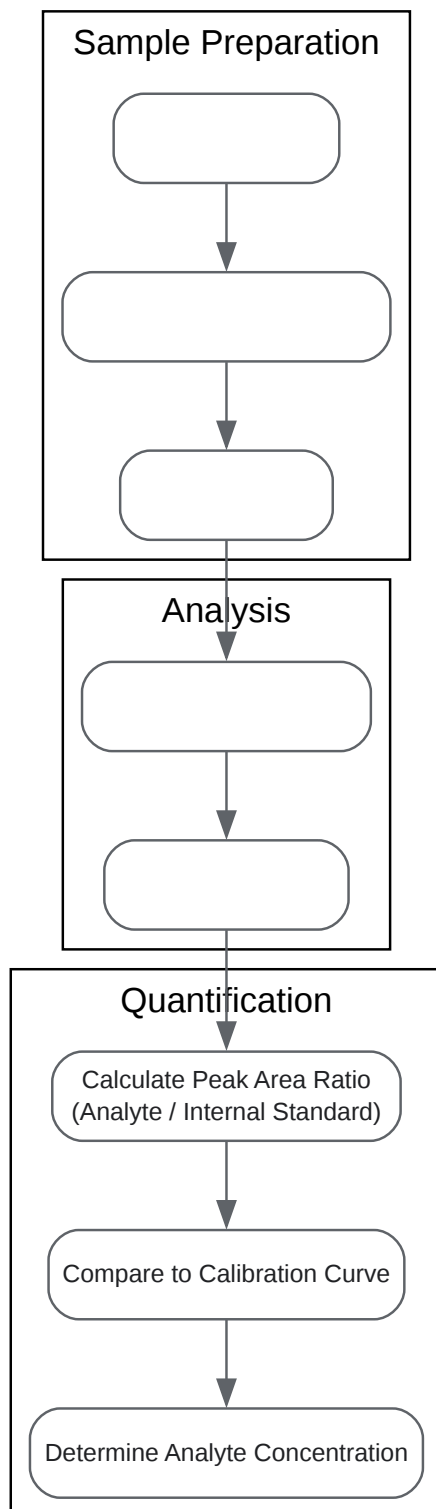
## General Workflow for Safe Handling of Halogenated Aromatic Compounds

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Caption: Workflow for Safe Handling.



## Use of (1-Bromoethyl)benzene-d3 as an Internal Standard in LC-MS



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Caption: LC-MS Internal Standard Workflow.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Accelerating Drug Discovery with Deuterated Labelled Compounds - AquigenBio [aquigenbio.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Deuterated Compounds [simsonpharma.com]
- 6. (1-Bromoethyl)benzene | C<sub>8</sub>H<sub>9</sub>Br | CID 11454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. (1-Bromoethyl)benzene | 585-71-7 [chemicalbook.com]
- 9. (1-Bromoethyl)benzene - Safety Data Sheet [chemicalbook.com]
- 10. Page loading... [wap.guidechem.com]
- 11. synquestlabs.com [synquestlabs.com]
- 12. fishersci.com [fishersci.com]
- 13. tcichemicals.com [tcichemicals.com]
- 14. PSFC Halogenated Solvents [www-internal.psfc.mit.edu]
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